

A Comparative Analysis of Carriers for Disperse Red 50 Dyeing of Polyester

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Compound of Interest

Compound Name: Disperse red 50

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A comprehensive review of carrier performance in polyester dyeing, offering insights for researchers and textile scientists. Due to a lack of direct comparative studies on **Disperse Red 50** with a range of specified carriers in the available literature, this guide presents a comparative analysis based on data from studies using other disperse dyes. This information provides valuable insights into the relative performance of various carriers, which is indicative of their potential effects on the dyeing of **Disperse Red 50**.

The dyeing of polyester fibers with disperse dyes, such as **Disperse Red 50**, typically requires high temperatures (around 130°C) to achieve good dye penetration and fixation. Carrier dyeing is a well-established method that facilitates the dyeing process at lower temperatures, typically at the boil (100°C), by promoting the swelling of the polyester fibers and increasing the solubility of the disperse dye in the dyebath. This guide provides a comparative overview of different types of carriers, their performance characteristics, and the experimental protocols for their evaluation.

Performance of Conventional vs. Eco-Friendly Carriers

Recent research has focused on the development of eco-friendly carriers to replace conventional carriers, many of which are associated with environmental and health concerns. The following table summarizes a comparative study on the performance of conventional and eco-friendly carriers in the dyeing of polyester with different disperse dyes.

Carrier Type	Carrier Name	Disperse Dye	Color Yield (K/S)	Wash Fastness (Staining on Cotton)	Wash Fastness (Alteration)	Light Fastness	Rubbing Fastness (Dry)	Rubbing Fastness (Wet)
Conventional	o-Phenylphenol	C.I. Disperse Red 60	~11.5	4-5	4-5	-	-	-
C.I. Disperse Yellow 211	~12.5	4-5	4-5	-	-	-		
C.I. Disperse Red 167.1	~9.0	4-5	4-5	-	-	-		
1,2-Dichlorobenzene	C.I. Disperse Red 60	~11.0	4-5	4-5	-	-	-	
C.I. Disperse Yellow 211	~12.0	4-5	4-5	-	-	-		
C.I. Disperse Red 167.1	~9.5	4-5	4-5	-	-	-		

Eco-Friendly	o-Vanillin	C.I. Disperse Red 60	~12.0	4-5	4-5	-	-	-
C.I. Disperse Yellow 211	~13.0	4-5	4-5	-	-	-		
C.I. Disperse Red 167.1	~10.0	4-5	4-5	-	-	-		
p-Vanillin	C.I. Disperse Red 60	~11.8	4-5	4-5	-	-	-	
C.I. Disperse Yellow 211	~12.8	4-5	4-5	-	-	-		
C.I. Disperse Red 167.1	~9.8	4-5	4-5	-	-	-		
Coumarin	C.I. Disperse Red 60	~11.2	4-5	4-5	-	-	-	
C.I. Disperse	~12.2	4-5	4-5	-	-	-		

Yellow

211

C.I.

Disperse

Red

167.1

~9.2

4-5

4-5

-

-

-

General
ComparisonNon-
Eco-
FriendlyDisperse
Dye 1

4.04

5

5

Good

5

5

Eco-
FriendlyDisperse
Dye 1

4.74

5

5

Good

5

5

Non-
Eco-
FriendlyDisperse
Dye 2

3.01

5

5

Very
Good

5

5

Eco-
FriendlyDisperse
Dye 2

3.46

5

5

Very
Good

5

5

Data for conventional and eco-friendly carriers with C.I. Disperse Red 60, Yellow 211, and Red 167.1 is adapted from a study by Souissi et al. (2021)[1][2]. Data for the general comparison of non-eco-friendly and eco-friendly carriers is from a study by Al-Etaibi and El-Asasery (2019), where the specific disperse dyes were not named[3][4][5].

Experimental Protocols

The following are generalized experimental protocols for the comparative evaluation of carriers in the dyeing of polyester fabric with disperse dyes.

Dyeing Procedure

- **Preparation of Dyebath:** A dyebath is prepared with a specific concentration of the disperse dye (e.g., 1-2% on weight of fabric), a dispersing agent (e.g., 1 g/L), and a carrier at a specified concentration. The pH of the dyebath is adjusted to a weakly acidic range (typically 4.5-5.5) using acetic acid. The liquor ratio (the ratio of the weight of the dyebath to the weight of the fabric) is typically maintained at 1:10 to 1:20.

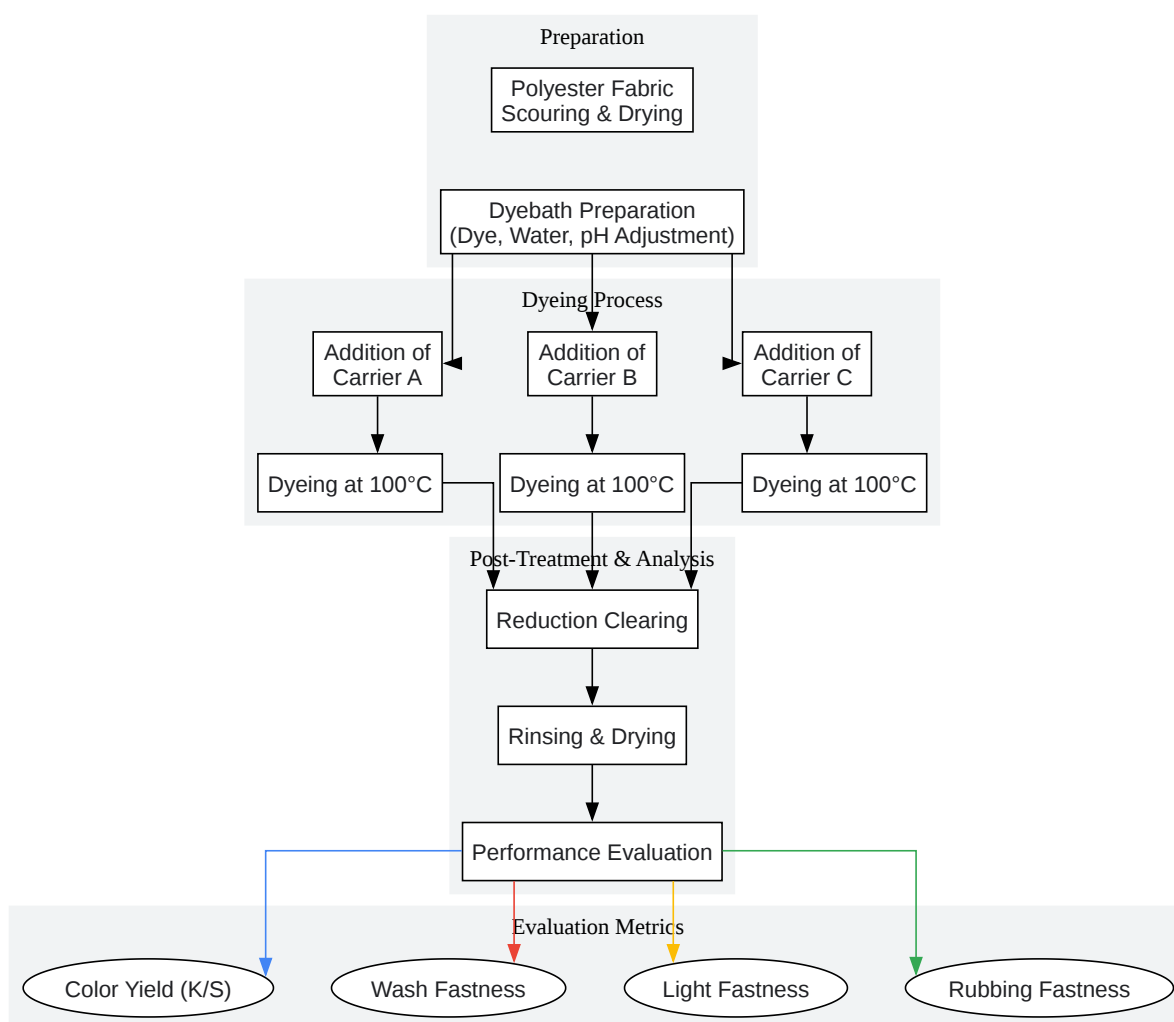
- **Dyeing Process:** The polyester fabric is introduced into the dye bath at a starting temperature of around 60°C. The temperature is then raised to the dyeing temperature (e.g., 100°C for carrier dyeing) at a rate of 2°C/minute. Dyeing is carried out at this temperature for a specified duration, typically 60-90 minutes.
- **After-treatment (Reduction Clearing):** After dyeing, the fabric is rinsed with water. A reduction clearing process is then carried out to remove any unfixed dye from the fiber surface, which improves wash fastness. This is typically done by treating the fabric in a solution containing sodium hydrosulfite (e.g., 2 g/L) and sodium hydroxide (e.g., 2 g/L) at 60-70°C for 15-20 minutes.
- **Final Rinsing and Drying:** The fabric is thoroughly rinsed with hot and cold water and then dried.

Evaluation of Dyed Fabric

- **Color Yield (K/S Value):** The color yield on the dyed fabric is determined by measuring the spectral reflectance of the fabric using a spectrophotometer. The Kubelka-Munk equation is then used to calculate the K/S value, which is proportional to the concentration of the dye on the fabric.
- **Fastness Properties:**
 - **Wash Fastness:** This is evaluated according to standard methods such as ISO 105-C06 or AATCC Test Method 61. The test involves washing the dyed fabric in a solution containing a standard detergent and assessing the color change of the fabric and the staining of adjacent undyed fabrics (e.g., cotton, wool).
 - **Light Fastness:** This is determined according to standards like ISO 105-B02 or AATCC Test Method 16. The dyed fabric is exposed to a xenon arc lamp, which simulates sunlight, and the degree of fading is assessed by comparing it with a set of blue wool standards.
 - **Rubbing Fastness (Crocking):** This is tested according to ISO 105-X12 or AATCC Test Method 8. The test measures the amount of color transferred from the dyed fabric to a standard white cotton cloth when rubbed under specified conditions (dry and wet).

Experimental Workflow

The following diagram illustrates a typical experimental workflow for a comparative study of different carriers in **Disperse Red 50** dyeing.



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Caption: Experimental workflow for comparative carrier study.

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References

- 1. Ecological and cleaner process for dyeing bicomponent polyester filaments (PET/PTT) using ecological carriers: analysis of dyeing performance - RSC Advances (RSC Publishing) DOI:10.1039/D1RA04771J [pubs.rsc.org]
- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 3. Dyeing Performance of Disperse Dyes on Polyester Fabrics Using Eco-Friendly Carrier and Their Antioxidant and Anticancer Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Dyeing Performance of Disperse Dyes on Polyester Fabrics Using Eco-Friendly Carrier and Their Antioxidant and Anticancer Activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
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